

Solubility of Bis(trifluoromethylsulphonyl)methane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Bis(trifluoromethylsulphonyl)methane*

Cat. No.: *B1329319*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(trifluoromethylsulphonyl)methane, also known as H-Tf₂C, is a strong carbon acid with the chemical formula CH₂(SO₂CF₃)₂. Its unique electronic properties, arising from the two strongly electron-withdrawing trifluoromethylsulfonyl groups, make it a subject of interest in various chemical applications, including as a proton source, a catalyst, and a precursor for novel ionic liquids and salts. A fundamental understanding of its solubility in organic solvents is crucial for its effective utilization in synthesis, purification, and formulation.

This technical guide provides an overview of the solubility characteristics of **bis(trifluoromethylsulphonyl)methane**. While specific quantitative solubility data across a range of organic solvents is not readily available in published literature, this guide outlines the standard experimental protocols used to determine such data.

Data Presentation

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data for **bis(trifluoromethylsulphonyl)methane** in a variety of common organic solvents. General descriptions indicate that it is a solid that is soluble in many organic

solvents. However, to facilitate future research and application, the following table is presented as a template for researchers to populate as experimental data becomes available.

Table 1: Solubility of **Bis(trifluoromethylsulphonyl)methane** in Organic Solvents (Template)

Organic Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Solubility (mol/kg solvent)	Mole Fraction
e.g., Acetone				
e.g., Acetonitrile				
e.g., Dichloromethane				
e.g., Diethyl Ether				
e.g., Ethyl Acetate				
e.g., Toluene				
e.g., Methanol				
e.g., Tetrahydrofuran				

Experimental Protocols

The determination of the solubility of a solid compound like **bis(trifluoromethylsulphonyl)methane** in an organic solvent is a fundamental experimental procedure in chemistry. The following are detailed methodologies for two common and reliable experimental protocols.

Isothermal Equilibrium Method (Shake-Flask Method)

This is a widely used and reliable method for determining the equilibrium solubility of a solid in a liquid.

Principle: A supersaturated solution of the solute in the solvent is prepared and allowed to equilibrate at a constant temperature. The concentration of the solute in the saturated solution is then determined analytically.

Apparatus:

- Constant temperature bath (e.g., water bath or oil bath) with precise temperature control (± 0.1 °C).
- Glass vials or flasks with airtight seals.
- Magnetic stirrer and stir bars or a mechanical shaker.
- Syringes and syringe filters (e.g., 0.45 μm PTFE).
- Analytical balance.
- Analytical instrument for concentration determination (e.g., HPLC, GC, UV-Vis spectrophotometer, or gravimetric analysis).

Procedure:

- Preparation of the Supersaturated Solution: An excess amount of solid **bis(trifluoromethylsulphonyl)methane** is added to a known volume or mass of the organic solvent in a sealed vial. The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
- Equilibration: The vial is placed in the constant temperature bath and agitated vigorously using a magnetic stirrer or shaker. The system is allowed to equilibrate for a sufficient period (typically 24-72 hours) to ensure that the concentration of the dissolved solid reaches a constant value. Preliminary experiments are often conducted to determine the necessary equilibration time.
- Phase Separation: After equilibration, agitation is stopped, and the vial is left undisturbed in the constant temperature bath to allow the undissolved solid to settle.

- **Sampling:** A sample of the clear supernatant liquid is carefully withdrawn using a syringe. To prevent any undissolved solid particles from being included in the sample, a syringe filter is attached to the syringe during withdrawal. The sampling should be performed while the vial is still in the constant temperature bath to avoid temperature fluctuations that could alter the solubility.
- **Analysis:** The concentration of **bis(trifluoromethylsulphonyl)methane** in the collected sample is determined using a suitable analytical method.
 - **Gravimetric Analysis:** A known mass or volume of the saturated solution is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a vacuum oven at a temperature below the decomposition point of the solute). The container with the dried solute is weighed, and the mass of the dissolved solid is determined. The solubility can then be calculated.
 - **Chromatographic Methods (HPLC, GC):** The saturated solution is appropriately diluted, and the concentration is determined by comparing its peak area with a calibration curve prepared from standard solutions of known concentrations.
 - **Spectroscopic Methods (UV-Vis):** If the compound has a suitable chromophore, its concentration in a diluted sample of the saturated solution can be determined by measuring its absorbance and using a calibration curve.
- **Data Reporting:** The solubility is typically reported in units such as grams of solute per 100 grams of solvent (g/100 g), molality (mol/kg), or mole fraction at the specified temperature.

Gravimetric Method

This is a straightforward and classical method for determining solubility, particularly when the solvent is volatile and the solute is thermally stable.

Principle: A saturated solution is prepared, and a known mass of the solution is taken. The solvent is evaporated, and the mass of the remaining solute is measured.

Apparatus:

- Constant temperature bath.

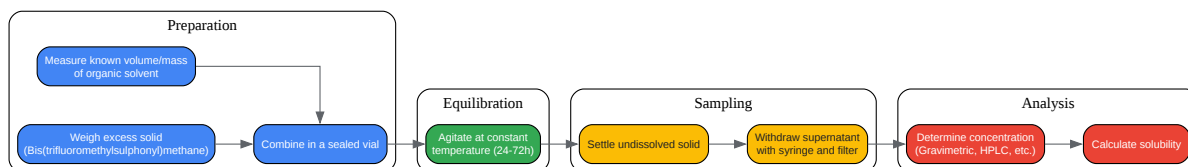
- Sealed vials or flasks.
- Analytical balance.
- Oven or vacuum oven.
- Desiccator.

Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of **bis(trifluoromethylsulphonyl)methane** in the chosen organic solvent at a specific temperature as described in the isothermal equilibrium method.
- Sampling: A known mass of the clear saturated solution is carefully transferred to a pre-weighed, dry container (e.g., a glass dish or beaker).
- Evaporation of Solvent: The container with the solution is placed in an oven or vacuum oven at a temperature sufficient to evaporate the solvent completely without causing decomposition or sublimation of the **bis(trifluoromethylsulphonyl)methane**.
- Drying and Weighing: The container is then cooled in a desiccator to room temperature and weighed on an analytical balance. The process of heating, cooling, and weighing is repeated until a constant mass is obtained.
- Calculation: The mass of the dissolved **bis(trifluoromethylsulphonyl)methane** is the difference between the final constant mass of the container with the residue and the initial mass of the empty container. The mass of the solvent is the difference between the mass of the saturated solution and the mass of the dissolved solute. The solubility is then calculated as the mass of the solute per 100 grams of the solvent.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the solubility of a solid compound in an organic solvent using the isothermal equilibrium method.



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